

antibacterial testing of 6-Chloro-2-methylquinolin-4-ol

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Compound of Interest

Compound Name: 6-Chloro-2-methylquinolin-4-ol

CAS No.: 15644-86-7

Cat. No.: B098667

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Application Note: Antibacterial Profiling of the Quinoline Scaffold **6-Chloro-2-methylquinolin-4-ol**

Executive Summary

This guide details the standardized protocols for evaluating the antibacterial efficacy of **6-Chloro-2-methylquinolin-4-ol** (CAS: 481-29-8). While often utilized as a synthetic intermediate, this molecule represents a "privileged scaffold" in medicinal chemistry, serving as the structural foundation for fluoroquinolone antibiotics (e.g., ciprofloxacin).

Critical Note on Potency: In its "naked" form, **6-Chloro-2-methylquinolin-4-ol** typically exhibits moderate-to-low intrinsic antibacterial activity (MIC > 64 µg/mL) compared to its N-alkylated or C-3 substituted derivatives. Therefore, this protocol is designed to establish a baseline biological profile, allowing researchers to quantify the potency gains achieved through subsequent functionalization (SAR studies).

Chemical Properties & Preparation

Tautomerism Alert: This compound exists in a tautomeric equilibrium between the enol form (4-hydroxyquinoline) and the keto form (4-quinolone). In aqueous physiological buffers, the keto form generally predominates, which is relevant for DNA gyrase binding simulations.

Property	Specification
Molecular Formula	C ₁₀ H ₈ ClNO
Molecular Weight	193.63 g/mol
Appearance	Off-white to pale yellow solid
Solubility (Water)	Poor (< 0.1 mg/mL)
Solubility (DMSO)	Good (> 20 mg/mL)
Storage	+2°C to +8°C (Desiccated)

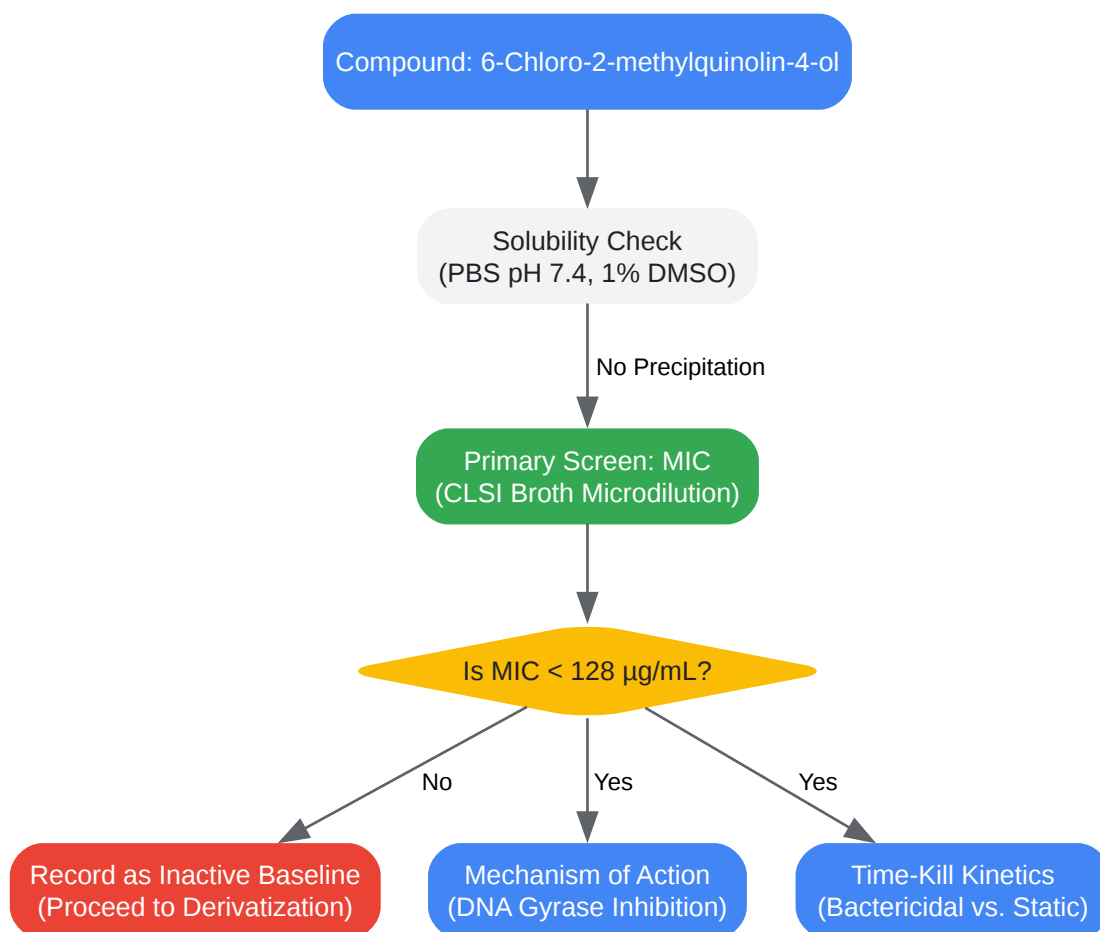
Stock Solution Preparation (Protocol A)

Objective: Create a stable 10.24 mg/mL stock solution for downstream dilution.

- **Weighing:** Accurately weigh 10.24 mg of **6-Chloro-2-methylquinolin-4-ol**.
- **Solvation:** Add 1.0 mL of sterile, analytical-grade Dimethyl Sulfoxide (DMSO). Vortex for 30 seconds until fully dissolved.
- **Sterilization:** Do not autoclave. If sterility is required, filter through a 0.22 µm PTFE (hydrophobic) syringe filter. Nylon filters may bind the compound.
- **Storage:** Aliquot into amber tubes and store at -20°C. Avoid repeated freeze-thaw cycles.

Experimental Workflow

The following diagram illustrates the logical flow of the screening campaign, ensuring resources are not wasted on inactive precursors.



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Figure 1: Decision-tree workflow for evaluating quinoline scaffolds. The MIC threshold (128 µg/mL) is set high because this is a scaffold, not an optimized drug.

Protocol: Minimum Inhibitory Concentration (MIC)

Standard: CLSI M07 (Broth Microdilution)[1][2]

Principle: This assay determines the lowest concentration of the compound that inhibits visible bacterial growth.[2] Because the quinoline scaffold may have low potency, we utilize a high-range dilution scheme (256 µg/mL down to 0.5 µg/mL).

Materials

- Organisms: *S. aureus* ATCC 29213 (Gram-positive control), *E. coli* ATCC 25922 (Gram-negative control).

- Media: Cation-Adjusted Mueller-Hinton Broth (CAMHB).
- Detection: Resazurin (0.01%) or Turbidity (OD600).

Step-by-Step Procedure

- Inoculum Preparation:
 - Prepare a 0.5 McFarland standard suspension ($\sim 1.5 \times 10^8$ CFU/mL) from fresh overnight colonies in saline.
 - Dilute this suspension 1:150 in CAMHB to achieve $\sim 1 \times 10^6$ CFU/mL.
- Plate Setup (96-well, Round Bottom):
 - Column 1 (Negative Control): 100 μ L CAMHB (Sterility check).
 - Column 12 (Positive Growth Control): 100 μ L Inoculum + 1% DMSO (No drug).
 - Columns 2–11 (Test): Add 100 μ L CAMHB.
- Compound Dilution:
 - Add 100 μ L of 512 μ g/mL working solution (prepared from stock) to Column 2.
 - Perform 2-fold serial dilutions from Column 2 to Column 11. Discard the final 100 μ L from Column 11.
 - Result: Concentration range is 256 μ g/mL to 0.5 μ g/mL.
- Inoculation:
 - Add 100 μ L of the diluted inoculum (from Step 1) to Columns 2–12.
 - Final Test Volume: 200 μ L.
 - Final Inoculum: $\sim 5 \times 10^5$ CFU/mL.
 - Final DMSO: 0.5% (Non-toxic to bacteria).

- Incubation:
 - Seal plate with breathable film. Incubate at $35 \pm 2^{\circ}\text{C}$ for 16–20 hours (24h for MRSA).
- Readout (Resazurin Modification):
 - Why? Quinolines can precipitate at high concentrations, mimicking bacterial growth turbidity.
 - Add 30 μL of 0.01% Resazurin solution to all wells. Incubate for 1–2 hours.
 - Blue = No Growth (Inhibition).
 - Pink = Growth (Metabolic reduction of resazurin).

Protocol: Mechanism of Action (DNA Gyrase Inhibition)

Target Validation

If the scaffold shows activity, it likely acts by inhibiting bacterial DNA gyrase (Topoisomerase II) or Topoisomerase IV, preventing DNA supercoiling.

Assay Logic

We measure the conversion of Relaxed Plasmid pBR322 (substrate) to Supercoiled DNA (product) by E. coli DNA gyrase. The compound should block this conversion.

Procedure

- Master Mix: Prepare assay buffer (35 mM Tris-HCl, 24 mM KCl, 4 mM MgCl_2 , 2 mM DTT, 1.8 mM Spermidine, 1 mM ATP, 6.5% glycerol, 0.1 mg/mL albumin).
- Enzyme: Add 1 Unit of E. coli DNA Gyrase.
- Compound: Add 1 μL of **6-Chloro-2-methylquinolin-4-ol** (various concentrations). Include Ciprofloxacin (10 $\mu\text{g/mL}$) as a positive control.

- Substrate: Add 0.5 µg of Relaxed pBR322 DNA.
- Reaction: Incubate at 37°C for 30 minutes.
- Termination: Stop reaction with 1% SDS and Proteinase K.
- Visualization: Run samples on a 1% agarose gel (no Ethidium Bromide in gel). Stain post-run with Ethidium Bromide.
 - Interpretation:
 - Active Drug: DNA remains as a distinct "Relaxed" band (migrates slowly).
 - Inactive Drug: DNA converts to "Supercoiled" band (migrates fast).

Data Presentation & Analysis

Report data using the following standardized table format to facilitate SAR comparison.

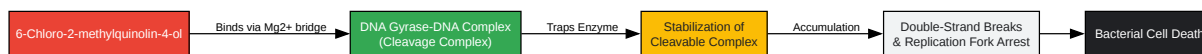
Table 1: Antibacterial Activity Profile

Strain	Gram	Standard Drug (Ciprofloxacin) MIC (µg/mL)	6-Cl-2-Me- Quinoln-4-ol MIC (µg/mL)	Interpretation
S. aureus ATCC 29213	(+)	0.12 - 0.5	(Experimental Value)	Baseline established
E. coli ATCC 25922	(-)	0.004 - 0.015	(Experimental Value)	Likely >64 (Efflux prone)
P. aeruginosa ATCC 27853	(-)	0.25 - 1.0	(Experimental Value)	Permeability check

Calculation of IC50 (for Gyrase Assay): Plot % Inhibition vs. Log[Concentration]. Use non-linear regression (Sigmoidal Dose-Response) to calculate IC50.

Visualizing the Mechanism

The following diagram details the molecular interference pathway of the quinoline scaffold.



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Figure 2: Mechanism of Action. The quinoline core intercalates at the DNA cleavage site, stabilized by the 4-oxo/4-hydroxyl group interacting with magnesium ions.

References

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- To cite this document: BenchChem. [antibacterial testing of 6-Chloro-2-methylquinolin-4-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098667/docs#antibacterial-testing-of-6-chloro-2-methylquinolin-4-ol]

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